Application Notes and Protocols: Solid-Phase Synthesis of Palmitoyl Tetrapeptide-10

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Compound of Interest

Compound Name:	*Palmitoyl tetrapeptide-10*
CAS No.:	*887140-79-6*
Cat. No.:	*B3294414*

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Abstract

Palmitoyl tetrapeptide-10, a lipopeptide comprising palmitic acid conjugated to the tetrapeptide sequence Lys-Thr-Phe-Lys, has emerged as a significant bioactive ingredient in dermatological and cosmetic research. It is recognized for its role in enhancing skin barrier function and promoting a radiant complexion. This document provides a detailed protocol for the solid-phase peptide synthesis (SPPS) of **Palmitoyl tetrapeptide-10** using Fmoc/tBu chemistry, along with methods for its characterization and the evaluation of its biological activity.

Introduction

Palmitoyl tetrapeptide-10 is a synthetic lipopeptide designed to mimic natural peptides involved in skin homeostasis. The conjugation of palmitic acid enhances its bioavailability and skin penetration.[1] Its purported mechanisms of action include the induction of the chaperone protein α-crystallin and the upregulation of key epidermal proteins such as corneodesmosin and filaggrin.[2][3] These actions contribute to improved skin texture, increased luminosity, and

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a strengthened skin barrier. This application note details a comprehensive methodology for the synthesis, purification, and characterization of **Palmitoyl tetrapeptide-10**, as well as protocols for assessing its biological effects on keratinocytes.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the synthesis and characterization of **Palmitoyl tetrapeptide-10**.

Table 1: Physicochemical Properties of **Palmitoyl Tetrapeptide-10**

Property	Value
Amino Acid Sequence	Palmitoyl-Lys-Thr-Phe-Lys-OH
Molecular Formula	C41H72N6O7
Molecular Weight	761.04 g/mol
Appearance	White to off-white lyophilized powder
Purity (by HPLC)	≥ 98%

Table 2: Materials for Solid-Phase Peptide Synthesis

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Reagent	Supplier	Grade
Rink Amide MBHA resin	e.g., Sigma-Aldrich	100-200 mesh, 0.5-1.0 mmol/g
Fmoc-Lys(Boc)-OH	e.g., ChemPep	Peptide synthesis grade
Fmoc-Phe-OH	e.g., ChemPep	Peptide synthesis grade
Fmoc-Thr(tBu)-OH	e.g., ChemPep	Peptide synthesis grade
Palmitic acid	e.g., Sigma-Aldrich	≥ 99%
HBTU	e.g., AAPPTEC	Peptide synthesis grade
HOBt	e.g., AAPPTEC	Peptide synthesis grade
DIPEA	e.g., Sigma-Aldrich	Peptide synthesis grade
Piperidine	e.g., Sigma-Aldrich	ACS reagent, ≥ 99%
DMF	e.g., Sigma-Aldrich	Anhydrous, 99.8%
DCM	e.g., Sigma-Aldrich	Anhydrous, ≥ 99.8%
TFA	e.g., Sigma-Aldrich	Reagent grade, 99%
TIS	e.g., Sigma-Aldrich	ReagentPlus®, 99%
Diethyl ether	e.g., Sigma-Aldrich	Anhydrous, ≥ 99.7%

Experimental Protocols

I. Fmoc Solid-Phase Peptide Synthesis (SPPS) of Palmitoyl Tetrapeptide-10

This protocol outlines the manual synthesis of Palmitoyl-Lys-Thr-Phe-Lys-OH on a Rink Amide resin.

1. Resin Swelling:

- Place 1 g of Rink Amide MBHA resin in a reaction vessel.

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- Add 10 mL of DMF and allow the resin to swell for 1 hour at room temperature with gentle agitation.
- Drain the DMF.

2. First Amino Acid Coupling (Fmoc-Lys(Boc)-OH):

- In a separate vial, dissolve 3 equivalents of Fmoc-Lys(Boc)-OH, 3 equivalents of HBTU, and 3 equivalents of HOBt in 5 mL of DMF.
- Add 6 equivalents of DIPEA to the activation mixture and let it react for 2 minutes.
- Add the activated amino acid solution to the swollen resin.
- Agitate the mixture for 2 hours at room temperature.
- Drain the reaction solution and wash the resin with DMF (3 x 10 mL), DCM (3 x 10 mL), and DMF (3 x 10 mL).

3. Fmoc Deprotection:

- Add 10 mL of 20% piperidine in DMF to the resin.
- Agitate for 5 minutes, then drain.
- Add another 10 mL of 20% piperidine in DMF and agitate for 15 minutes.
- Drain the solution and wash the resin with DMF (5 x 10 mL).

4. Subsequent Amino Acid Couplings:

- Repeat steps 2 and 3 for the following amino acids in sequence: Fmoc-Phe-OH and Fmoc-Thr(tBu)-OH.

5. Final Amino Acid Coupling (Fmoc-Lys(Boc)-OH):

- Couple the final Fmoc-Lys(Boc)-OH using the same procedure as in step 2.

6. N-terminal Palmitoylation:

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- After the final Fmoc deprotection (step 3), wash the resin-bound peptide with DMF (3 x 10 mL) and DCM (3 x 10 mL).
- In a separate vial, dissolve 3 equivalents of palmitic acid, 3 equivalents of HBTU, and 3 equivalents of HOBt in 10 mL of DMF/DCM (1:1).
- Add 6 equivalents of DIPEA to the palmitic acid solution and pre-activate for 2 minutes.
- Add the activated palmitic acid solution to the resin.
- Agitate the mixture for 4 hours at room temperature.
- Drain the solution and wash the resin with DMF (3 x 10 mL), DCM (3 x 10 mL), and methanol (3 x 10 mL).
- Dry the resin under vacuum.

7. Cleavage and Deprotection:

- Prepare a cleavage cocktail of TFA/TIS/H2O (95:2.5:2.5).
- Add 10 mL of the cleavage cocktail to the dried resin.
- Agitate the mixture for 2 hours at room temperature.
- Filter the resin and collect the filtrate.
- Precipitate the crude peptide by adding the filtrate to 50 mL of cold diethyl ether.
- Centrifuge the mixture to pellet the crude peptide.
- Wash the peptide pellet with cold diethyl ether twice.
- Lyophilize the crude peptide to obtain a white powder.

8. Purification and Characterization:

- Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC) using a C18 column with a water/acetonitrile gradient containing 0.1% TFA.

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- Collect the fractions containing the pure peptide and confirm the molecular weight using mass spectrometry (e.g., ESI-MS).
- Lyophilize the pure fractions to obtain the final product.

II. In Vitro Biological Activity Assays

1. Keratinocyte Culture:

- Culture human epidermal keratinocytes (HEK) in a suitable keratinocyte growth medium at 37°C in a humidified atmosphere with 5% CO2.

2. α-Crystallin Induction Assay:

- Seed HEK cells in a 6-well plate and grow to 80% confluency.
- Treat the cells with varying concentrations of **Palmitoyl tetrapeptide-10** (e.g., 1, 5, 10 µM) for 24-48 hours.
- Lyse the cells and collect the protein extracts.
- Determine the expression level of α-crystallin using Western blotting with a specific anti-α-crystallin antibody.
- Use a housekeeping protein (e.g., GAPDH) for normalization.

3. Keratinocyte Differentiation Assay (Filaggrin and Corneodesmosin Expression):

- Culture HEK cells in a high-calcium medium to induce differentiation.
- Treat the differentiating cells with **Palmitoyl tetrapeptide-10** (e.g., 1, 5, 10 µM) for 72 hours.
- Analyze the expression of filaggrin and corneodesmosin at both the mRNA and protein levels using qRT-PCR and Western blotting, respectively.

Signaling Pathway and Experimental Workflow Diagrams

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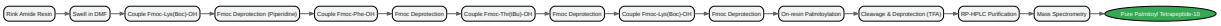

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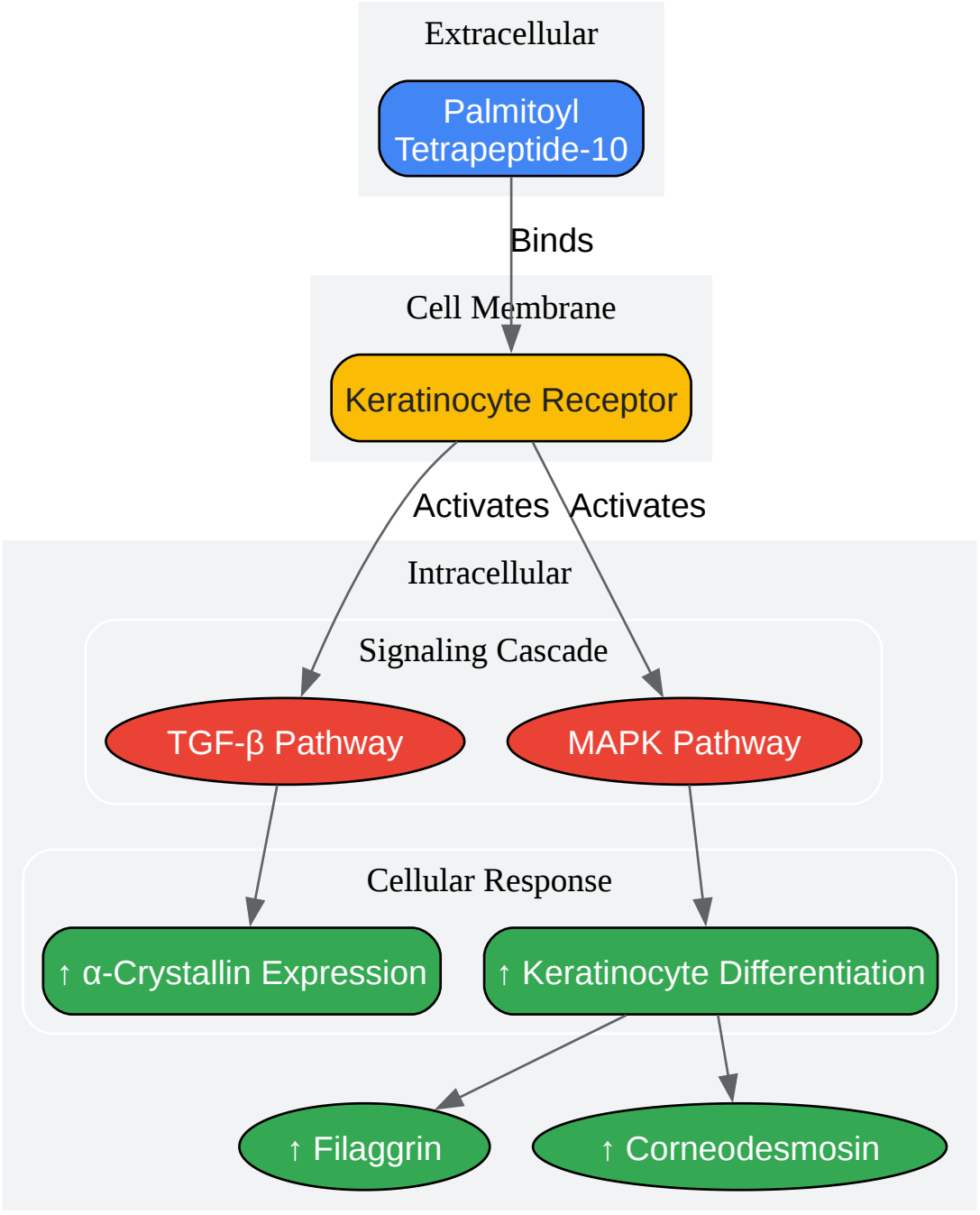
Caption: Solid-Phase Peptide Synthesis Workflow for **Palmitoyl Tetrapeptide-10**.



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Caption: Hypothesized Signaling Pathway of **Palmitoyl Tetrapeptide-10** in Keratinocytes.

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